

Physicochemical Properties of 4-Methylbenzo[b]thiophene

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Compound of Interest

Compound Name: 4-Methylbenzo[b]thiophene

Cat. No.: B081002

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4-Methylbenzo[b]thiophene is a substituted derivative of benzo[b]thiophene. The addition of a methyl group to the benzene ring influences its physical and chemical characteristics. A precise understanding of its molecular weight is fundamental for quantitative analysis, stoichiometric calculations in chemical reactions, and for the interpretation of mass spectrometry data.

Quantitative Data Summary

The table below summarizes the key quantitative data for **4-Methylbenzo[b]thiophene**.

Property	Value	Source
Molecular Formula	C ₉ H ₈ S	[1] [2] [3] [4]
Molecular Weight	148.23 g/mol	[1] [4]
Monoisotopic Mass	148.03467143 Da	[1]
CAS Registry Number	14315-11-8	[2] [3]
Melting Point	-6 to -4 °C	
Boiling Point	55-57 °C at 3 Torr	

Determination of Molecular Weight: Experimental Protocols

The molecular weight of a compound like **4-Methylbenzo[b]thiophene** is typically determined using mass spectrometry. Gas Chromatography-Mass Spectrometry (GC-MS) is a common and powerful technique for the analysis of volatile and semi-volatile organic compounds.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

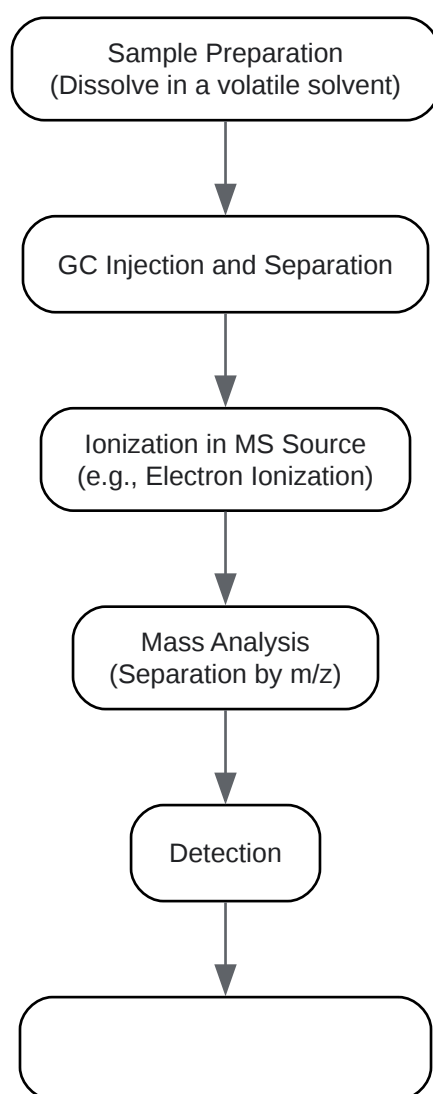
A standard experimental protocol for determining the molecular weight of **4-Methylbenzo[b]thiophene** using GC-MS would involve the following steps:

- **Sample Preparation:** A dilute solution of **4-Methylbenzo[b]thiophene** is prepared in a suitable volatile organic solvent, such as dichloromethane or hexane.
- **Gas Chromatography (GC) Separation:**
 - A small volume of the prepared sample is injected into the GC inlet, where it is vaporized.
 - An inert carrier gas (e.g., helium or nitrogen) sweeps the vaporized sample onto a capillary column.
 - The column is housed in an oven, and a temperature program is used to separate the components of the sample based on their boiling points and interactions with the column's stationary phase. **4-Methylbenzo[b]thiophene** will elute from the column at a specific retention time.
- **Mass Spectrometry (MS) Analysis:**
 - As **4-Methylbenzo[b]thiophene** elutes from the GC column, it enters the ion source of the mass spectrometer.
 - In the ion source, the molecules are ionized, typically using Electron Ionization (EI). This process fragments the molecule into a parent molecular ion (M^+) and various fragment ions.
 - The ions are then accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).

- A detector records the abundance of each ion at each m/z value.
- Data Interpretation: The resulting mass spectrum will show a peak corresponding to the molecular ion. The m/z value of this peak provides the molecular weight of **4-Methylbenzo[b]thiophene**. For this compound, the molecular ion peak would be observed at an m/z of approximately 148.

Workflow for Molecular Weight Determination

The following diagram illustrates the general workflow for determining the molecular weight of an organic compound using GC-MS.



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Caption: A generalized workflow for the determination of molecular weight using GC-MS.

Biological Significance

While this guide focuses on the molecular weight of **4-Methylbenzo[b]thiophene**, it is worth noting that the broader class of benzo[b]thiophene derivatives has attracted significant interest in medicinal chemistry. These compounds have been investigated for a range of biological activities, including potential applications as anticancer and anti-inflammatory agents.^[5] The core benzo[b]thiophene scaffold is considered a "privileged structure" in drug discovery.^[5] Further research into the specific biological activities of **4-Methylbenzo[b]thiophene** and its derivatives is an active area of investigation.

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